

An In-depth Technical Guide to the Thermochemical Properties of 2,4-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dimethylbenzaldehyde

Cat. No.: B100707

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Introduction

2,4-Dimethylbenzaldehyde, a substituted aromatic aldehyde, serves as a significant building block in the synthesis of various organic compounds, finding applications in the pharmaceutical, fragrance, and dye industries. A thorough understanding of its thermochemical properties is paramount for process optimization, safety assessments, and the design of novel synthetic routes. This guide provides a comprehensive overview of the available thermochemical data for **2,4-Dimethylbenzaldehyde**, details established experimental protocols for the determination of these properties, and visualizes key reaction pathways involving this compound.

Thermochemical Data of 2,4-Dimethylbenzaldehyde

A summary of the available physical and thermochemical data for **2,4-Dimethylbenzaldehyde** is presented in the table below. It is important to note that while some physical properties have been experimentally determined, key thermochemical values such as the standard enthalpy of formation, Gibbs free energy of formation, and ideal gas heat capacity are not readily available from direct experimental measurements in the reviewed literature. However, recent advancements in computational chemistry, particularly group contribution methods, allow for reliable estimations of such data.^{[1][2]}

Property	Value	Units	Source(s)
Molecular Formula	C ₉ H ₁₀ O	-	[3]
Molecular Weight	134.18	g/mol	[3]
CAS Number	15764-16-6	-	[4]
Melting Point	-9	°C	[5]
Boiling Point	215-216	°C	[5]
Density	1.016	g/cm ³ at 20°C	[5]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	57.4	kJ/mol at 373 K	[4][6]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	Not Experimentally Determined	kJ/mol	-
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	Not Experimentally Determined	kJ/mol	-
Ideal Gas Heat Capacity (C _{p,gas})	Not Experimentally Determined	J/(mol·K)	-

Experimental Protocols

The determination of thermochemical data relies on precise calorimetric and analytical techniques. While specific experimental protocols for **2,4-Dimethylbenzaldehyde** are not extensively documented, the following sections describe the general and established methodologies for determining the key thermochemical properties of aromatic aldehydes.

Determination of Enthalpy of Formation by Combustion Calorimetry

The standard enthalpy of formation ($\Delta_f H^\circ$) of an organic compound is typically determined indirectly from its enthalpy of combustion ($\Delta_c H^\circ$), which is measured using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a high-pressure oxygen atmosphere within a constant-volume vessel (the "bomb"). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the water is measured.

Generalized Protocol:

- **Sample Preparation:** A precisely weighed pellet of liquid **2,4-Dimethylbenzaldehyde** is placed in a crucible inside the combustion bomb. A fuse wire is positioned to ensure ignition.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known quantity of water in a well-insulated calorimeter. The initial temperature is recorded.
- **Ignition and Data Acquisition:** The sample is ignited electrically. The temperature of the water is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Calculation:** The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a substance of known heat of combustion, such as benzoic acid), and corrections for the heat of formation of nitric acid and sulfuric acid (from any nitrogen or sulfur impurities) and the heat of combustion of the fuse wire.
- **Standard Enthalpy of Formation Calculation:** The standard enthalpy of formation is then calculated using Hess's Law, from the standard enthalpies of formation of the combustion products (CO_2 and H_2O) and the experimentally determined standard enthalpy of combustion.^{[7][8][9][10]}

Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermal analysis technique used to measure the amount of heat required to increase the temperature of a sample.

Principle: The DSC instrument measures the difference in heat flow between a sample pan and a reference pan as they are subjected to a controlled temperature program. This difference in heat flow is used to determine the heat capacity of the sample.

Generalized Protocol:

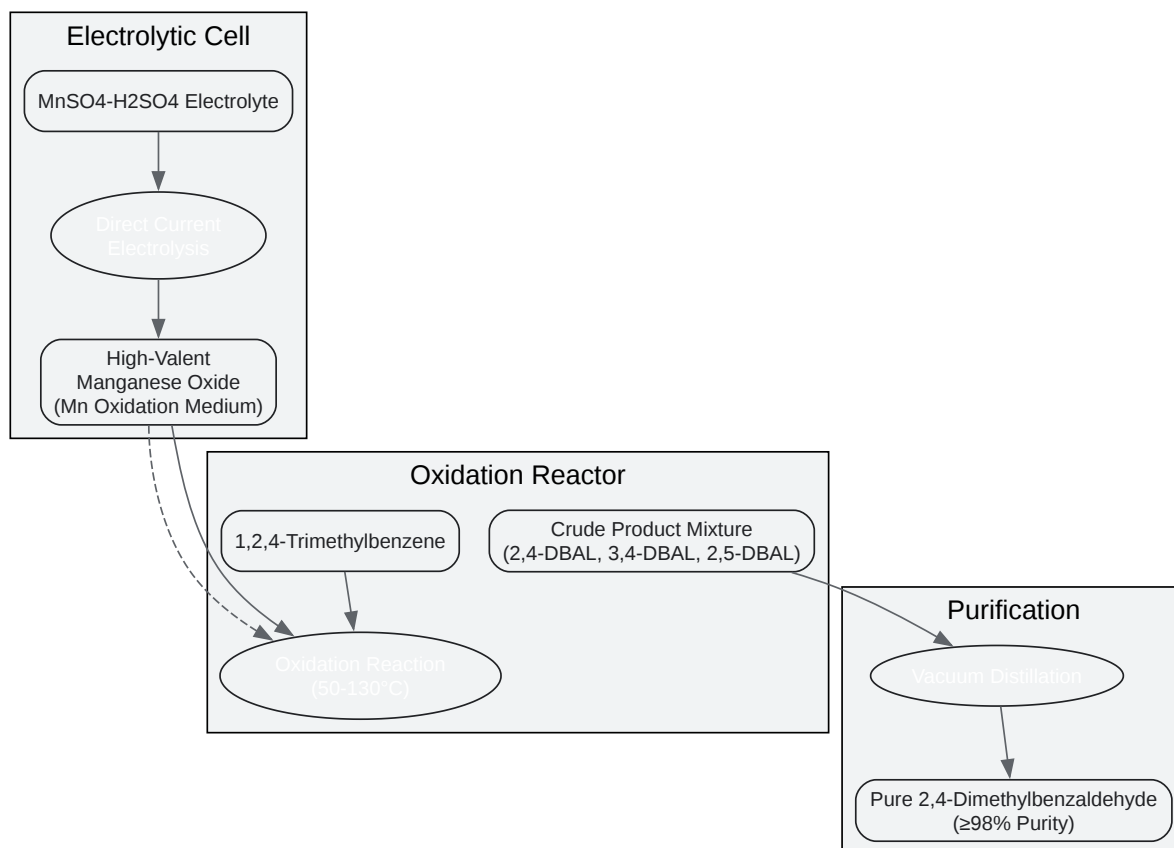
- **Sample Preparation:** A small, accurately weighed amount of **2,4-Dimethylbenzaldehyde** (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The desired temperature program (e.g., heating rate, temperature range) is set.
- **Measurement:** The sample is heated at a constant rate, and the heat flow to the sample is measured relative to the reference.
- **Data Analysis:** The heat capacity is calculated from the measured heat flow, the heating rate, and the sample mass. A baseline measurement with empty pans and a calibration with a standard material (e.g., sapphire) are performed to ensure accuracy.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Visualizations of Chemical Pathways

Synthesis of 2,4-Dimethylbenzaldehyde

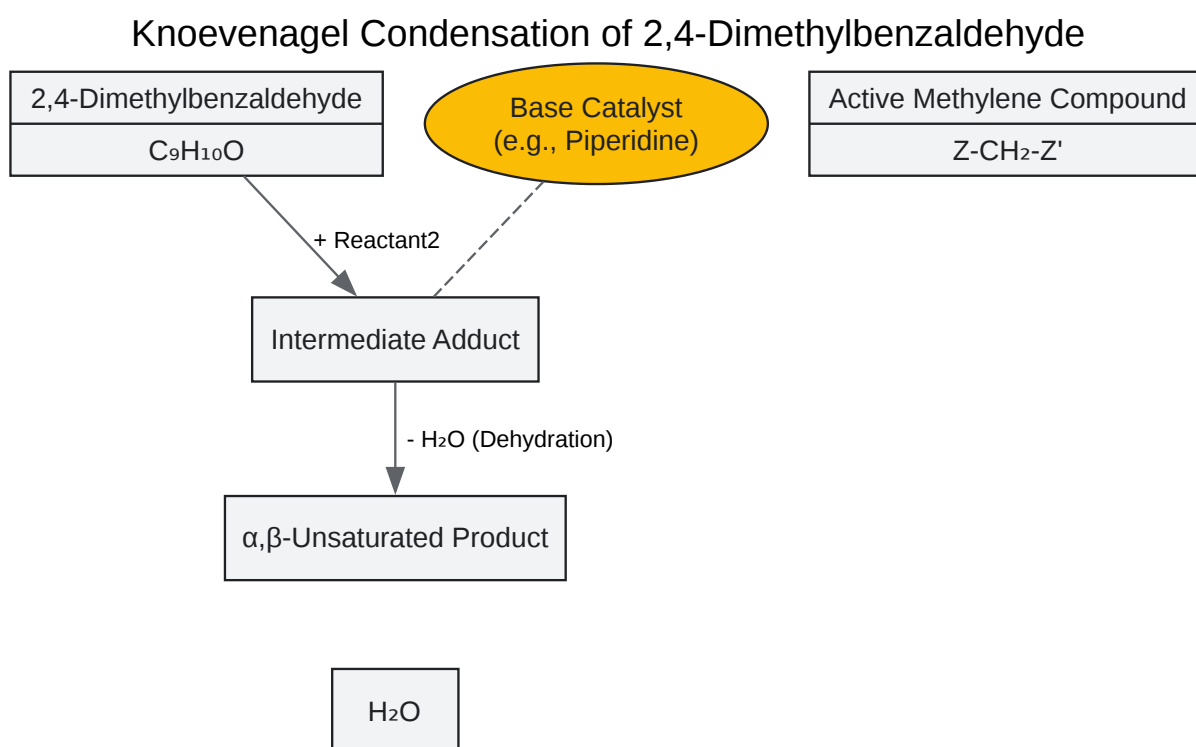
A patented method for the synthesis of **2,4-Dimethylbenzaldehyde** involves the indirect electrolytic oxidation of 1,2,4-trimethylbenzene. The workflow for this process is depicted below.[\[15\]](#)

Synthesis of 2,4-Dimethylbenzaldehyde

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2,4-Dimethylbenzaldehyde**.

Knoevenagel Condensation of 2,4-Dimethylbenzaldehyde

2,4-Dimethylbenzaldehyde can participate in various condensation reactions, such as the Knoevenagel condensation, which is a key method for forming carbon-carbon double bonds. The general pathway for this reaction is illustrated below.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)



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Caption: General pathway of the Knoevenagel condensation.

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